Application Note: Comprehensive Analytical Characterization of 3-(1H-indol-3-yl)-N-methylpropanamide

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Compound of Interest

Compound Name:	*3-(1H-indol-3-yl)-N-methylpropanamide*
CAS No.:	*69397-85-9*
Cat. No.:	*B8770308*

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Introduction & Analyte Profiling[2]

3-(1H-indol-3-yl)-N-methylpropanamide ($C_{12}H_{14}N_2O$) is a structural derivative of Indole-3-propionic acid (IPA), a potent antioxidant and gut-microbiome metabolite.[1] Unlike tryptamines (which are amines), this molecule contains an amide linkage.[1] This structural distinction is critical for analytical method development: the amide nitrogen is non-basic (pKa < 0), meaning the molecule remains neutral across most pH ranges used in liquid chromatography.

This guide details the analytical workflows for this compound, addressing its specific stability challenges (indole oxidation) and optimizing detection based on its intrinsic fluorescence and mass spectral behavior.

Physicochemical Properties Table[1][3][4][5][6]

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Property	Value	Analytical Implication
Molecular Weight	202.25 g/mol	Monoisotopic Mass: 202.11
LogP	~1.23 - 1.5	Moderately lipophilic; suitable for Reverse Phase (C18).[1][2]
pKa	Amide N: NeutralIndole N: >16	CRITICAL: Molecule is neutral at pH 1-10.[1] Cation Exchange (SCX) SPE will NOT retain this analyte.[1]
Fluorescence	280 nm / 360 nm	High sensitivity detection (FLD) preferred over UV.
Stability	High Oxidation Potential	Solutions require antioxidants (Ascorbic acid) or amber glassware.[1]

Analytical Strategy & Decision Matrix

The choice of method depends on the sensitivity required and the matrix complexity.

- HPLC-UV/FLD: Best for bulk drug substance purity, formulation analysis, and high-concentration in vitro studies (µM range).[1]
- LC-MS/MS: Required for biological matrices (plasma, urine) and pharmacokinetic (PK) studies (nM range).

Visualization: Analytical Decision Tree

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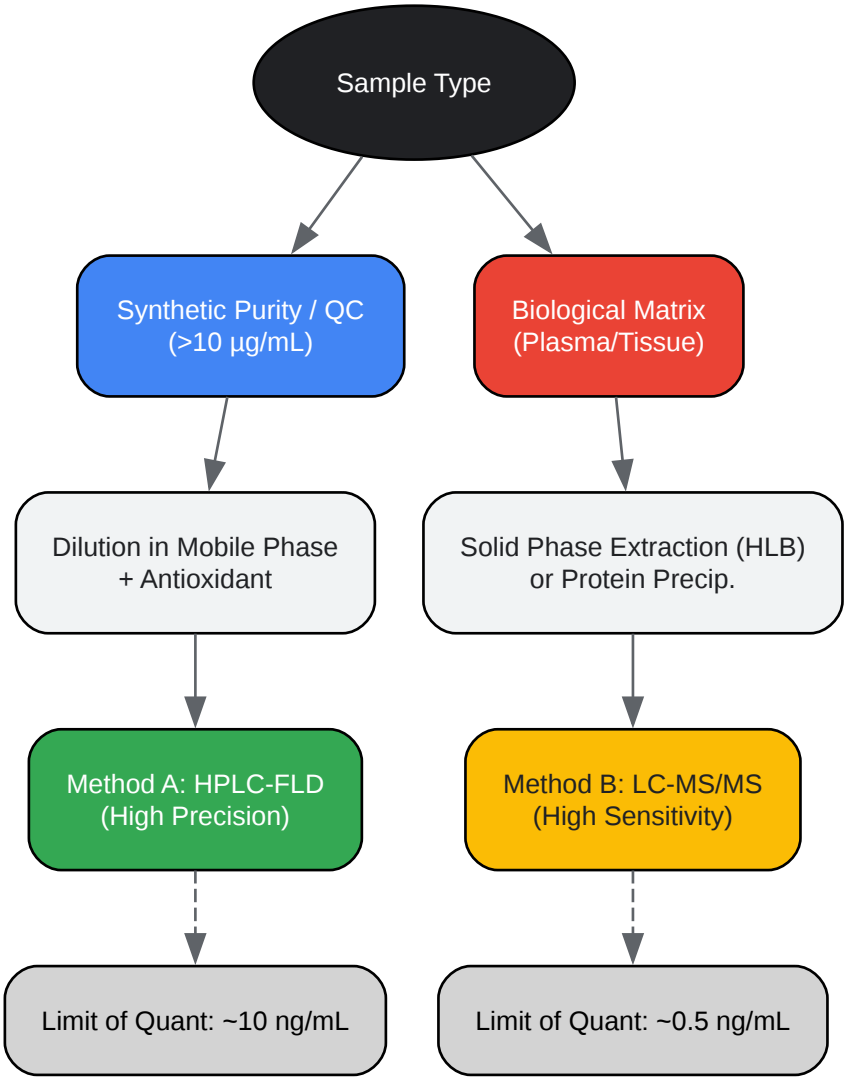

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Caption: Decision matrix for selecting the optimal analytical workflow based on sample origin and sensitivity requirements.

Method A: HPLC-FLD (Purity & Stability)

Principle: Indoles exhibit strong native fluorescence.[1] Fluorescence Detection (FLD) provides 10-50x higher sensitivity than UV absorbance and better selectivity against non-fluorescent impurities.[1]

Chromatographic Conditions

- Instrument: HPLC with Fluorescence Detector (e.g., Agilent 1260/Waters Alliance).[1]

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- Column: C18 End-capped (e.g., Zorbax Eclipse Plus C18), 4.6 x 150 mm, 3.5 µm.[1]
  - Why: End-capping reduces silanol interactions, though less critical for neutral amides than amines.[1]
- Mobile Phase A: 0.1% Formic Acid in Water.[1]
- Mobile Phase B: Acetonitrile (ACN).[1][3]
  - Note: Methanol causes higher backpressure and slightly broader peaks for indoles compared to ACN.[1]
- Flow Rate: 1.0 mL/min.[1][4]
- Temperature: 30°C.
- Detection:
  - FLD: Excitation: 280 nm | Emission: 360 nm.[1]
  - UV (Secondary): 220 nm (Amide bond) and 280 nm (Indole ring).

Gradient Program

Time (min)	% Mobile Phase B	Event
0.0	10	Initial Equilibration
8.0	60	Linear Ramp (Elution ~5-6 min)
9.0	95	Column Wash
11.0	95	Hold Wash
11.1	10	Re-equilibration
15.0	10	End

Protocol: Standard Preparation (Self-Validating)

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- Stock Solution: Dissolve 1 mg of analyte in 1 mL DMSO (Indoles are stable in DMSO). Store at -20°C.
- Working Standard: Dilute Stock 1:100 into Mobile Phase Initial (10% ACN).
  - Validation Step: Add 0.1% Ascorbic Acid to the diluent.[1] If the peak area of the ascorbic acid-treated sample is >5% higher than untreated after 4 hours, your analyte is oxidizing.[1]

Method B: LC-MS/MS (Bioanalysis)

Principle: Positive Electrospray Ionization (ESI+).[1] Although the amide is neutral, the indole ring and the amide oxygen can be protonated under acidic ESI conditions.

Mass Spectrometry Parameters

- Source: ESI Positive (ESI+).[1]
- Precursor Ion: $[M+H]^+$ = 203.1 m/z.[1]
- Fragmentation Logic:
  - The amide bond is the weakest link.
  - Cleavage generates the Indole-3-ethyl/propyl cation or the Indole cation (Quinolinium ion).
  - Reference: Fragmentation patterns of indole-3-propionic acid derivatives typically yield m/z 144 (vinyl indole) and m/z 130 (indole methylene cation) [1].[1]

MRM Transitions Table

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Transition Type	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Structural Assignment
Quantifier	203.1	144.1	15 - 20	Loss of methylamine/amide tail (loss)
Qualifier 1	203.1	130.1	25 - 30	Indole-CH_2^+ (Quinolinium ion)
Qualifier 2	203.1	117.1	40	Indole ring fragment

Sample Preparation: "The Neutrality Trap"

Critical Warning: Unlike N-methyltryptamine, this amide cannot be extracted using Mixed-Mode Cation Exchange (MCX/SCX) plates because it does not carry a positive charge at acidic pH. [1]

Recommended Protocol: Solid Phase Extraction (HLB)

- Condition: Waters Oasis HLB (or equivalent polymeric reversed-phase) with 1 mL MeOH, then 1 mL Water.
- Load: Mix 100 µL Plasma + 100 µL 2% Formic Acid. Load onto cartridge.
- Wash: 1 mL 5% Methanol in Water (Removes salts/proteins).[1]
- Elute: 1 mL 100% Methanol (The neutral amide elutes easily).
- Reconstitute: Evaporate and reconstitute in 10% ACN.

Visualization: Metabolic & Fragmentation Pathway

This diagram illustrates the theoretical fragmentation used for MS detection and the structural relationship to the parent compound.

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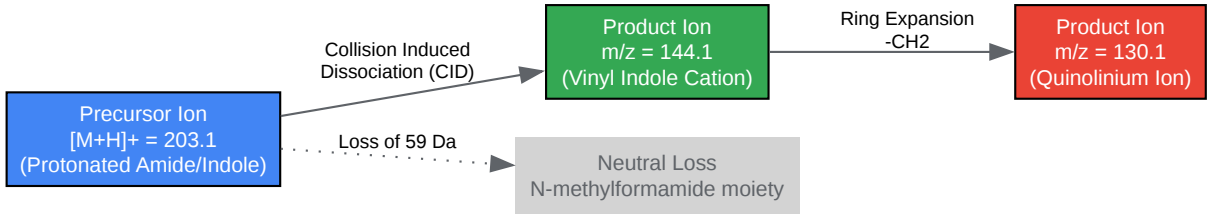

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Caption: Proposed ESI+ MS/MS fragmentation pathway for **3-(1H-indol-3-yl)-N-methylpropanamide**.

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